

# spirodiclofen metabolite toxicity comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

Get Quote

## Toxicity and Regulatory Profiles

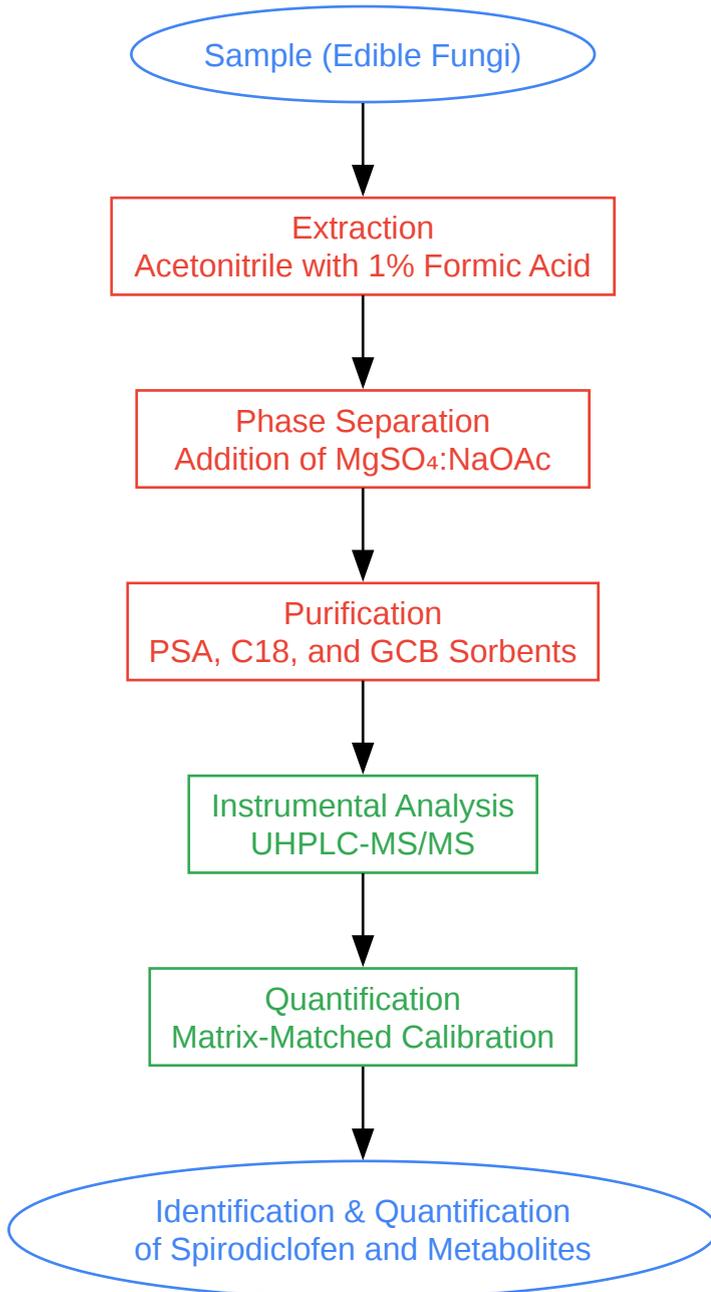
The table below summarizes the key information regarding **spirodiclofen's** toxicity, which is relevant for understanding the potential risks of its metabolites.

Property	Details
<b>Overall Toxicity Classification</b>	"Likely to be carcinogenic to humans" (U.S. EPA); Potential skin sensitizer, neurotoxicity, reproductive toxicity, endocrine-disrupting effects [1].
<b>Key Metabolite Identified</b>	<b>Spirodiclofen-enol</b> (also referred to as BAJ-2740 enol) [2] [3] [1].
<b>Toxicity Data on Metabolites</b>	Specific comparative toxicity data for metabolites is not available in the searched literature. One study notes that for spirodiclofen, "the residue definition can be restricted to spirodiclofen only" in fruits, as metabolite concentrations are very low [1].
<b>Relevant Comparison</b>	For <b>spirotetramat</b> (a related compound), the metabolite <b>B-enol</b> is identified as causing male reproductive toxicity in rats [3].

## Analytical Methods for Detection and Quantification

A detailed analytical method for the simultaneous determination of **spirodiclofen** and its relevant metabolites in food matrices has been established. The following workflow outlines the key steps involved.

### Spirodiclofen Metabolite Analysis Workflow



[Click to download full resolution via product page](#)

**Key Method Details [3]:**

- **Analytical Technique:** Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS).
- **Performance:** The method has been validated with recoveries ranging from **74.5% to 115.9%** for **spirodiclofen** and its metabolites, indicating good accuracy.
- **Sensitivity:** The Limit of Quantification (LOQ) for all analytes is **10 µg/kg**.
- **Application:** This protocol is suitable for detecting acaricide residues in complex food matrices like edible fungi and can be adapted for other agricultural products.

## Research Implications and Future Directions

The absence of direct metabolite toxicity comparisons highlights a significant data gap. For your research, consider:

- **Prioritizing Hazard Assessment:** The known toxicity of the parent compound, particularly its carcinogenic potential, suggests that its metabolites warrant careful investigation.
- **Leveraging Existing Protocols:** The established UHPLC-MS/MS method provides a robust framework for separating and quantifying **spirodiclofen** and its known metabolites in various biological and environmental samples.
- **Exploring Related Compounds:** The finding that the B-enol metabolite of the related compound spirotetramat has specific reproductive toxicity offers a valuable hypothesis-driven approach. Investigating whether **spirodiclofen**-enol exhibits similar bioactive properties would be a logical next step.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Preparation of spirodiclofen monoclonal antibody and ... [sciencedirect.com]
2. (Ref: BAJ 2740) Spirodiclofen [sitem.herts.ac.uk]
3. Simultaneous determination of spirodiclofen, spiromesifen ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [spirodiclofen metabolite toxicity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003090#spirodiclofen-metabolite->

toxicity-comparison]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)